

An In-depth Technical Guide to the Safe Handling of 1,5-Hexanediol

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Compound of Interest

Compound Name: 1,5-Hexanediol

Cat. No.: B1582509

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Introduction

1,5-Hexanediol (CAS No: 928-40-5) is an aliphatic alcohol utilized as an intermediate in various chemical syntheses.^{[1][2]} For researchers, scientists, and drug development professionals, a comprehensive understanding of its safety profile and handling requirements is paramount to ensure a safe laboratory environment. This guide provides an in-depth overview of the safety data, handling precautions, and emergency procedures for **1,5-Hexanediol**, compiled from safety data sheets and chemical databases.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1,5-Hexanediol** is presented below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
CAS Number	928-40-5	[1]
Molecular Formula	C ₆ H ₁₄ O ₂	[1][3]
Molecular Weight	118.17 g/mol	[1]
Synonyms	hexane-1,5-diol	[1][3]
Appearance	Liquid	[4]
Density	0.981 g/mL at 25 °C	[4]
Boiling Point	89-91 °C at 0.5 mmHg	[4]
Flash Point	113 °C (235.4 °F) - closed cup	[4][5]
Refractive Index	n _{20/D} 1.451	[4]

Hazard Identification and Classification

1,5-Hexanediol is classified as a hazardous substance according to the Globally Harmonized System (GHS).[1] It is crucial to be aware of these hazards to implement appropriate safety measures.

GHS Classification	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Summary of Hazards:

- Signal Word: Warning[4][5]
- Hazard Pictogram: GHS07 (Exclamation Mark)[5]

- Primary Hazards: The main risks associated with **1,5-Hexanediol** are irritation to the skin, eyes, and respiratory system.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is essential to minimize exposure and ensure chemical stability.

Handling Procedures:

- Avoid all personal contact, including inhalation of vapors or mists.[\[6\]](#)[\[7\]](#)
- Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.
[\[6\]](#)[\[8\]](#)
- Prevent concentration in hollows and sumps.[\[7\]](#)
- When handling, do not eat, drink, or smoke.[\[7\]](#)
- Wash hands and face thoroughly after handling.[\[6\]](#)
- Avoid contact with incompatible materials.[\[7\]](#)

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[\[6\]](#)
- Keep containers tightly closed to prevent leakage.[\[6\]](#)
- Containers that have been opened must be carefully resealed and kept upright.[\[6\]](#)
- The designated storage class for this combustible liquid is Class 10.[\[4\]](#)[\[5\]](#)

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and personal protective equipment are the primary barriers to chemical exposure.

Engineering Controls:

- Ventilation: Use a closed system or local exhaust ventilation to prevent direct exposure to vapors or mists.^[9]
- Safety Stations: Ensure that safety showers and eyewash stations are installed and readily accessible near the workstation.

Personal Protective Equipment: The following table outlines the recommended PPE for handling **1,5-Hexanediol**.

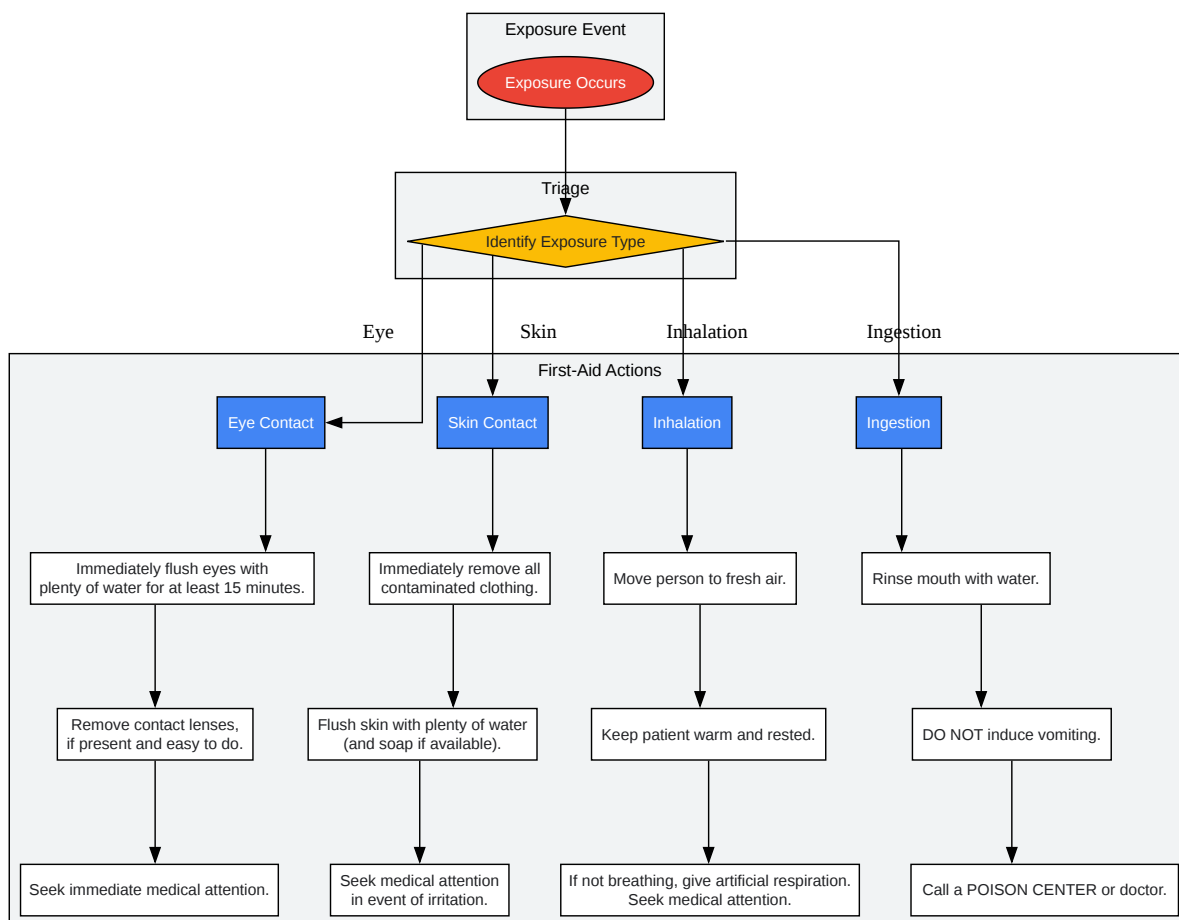
Protection Type	Specification	Source
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved eyeshields.	^[4] ^[6]
Skin Protection	Chemical-resistant gloves (inspect before use). Protective clothing to prevent skin contact.	^[6] ^[8]
Respiratory Protection	For operations generating vapor/mist, use a NIOSH/MSHA-approved respirator with an appropriate filter, such as a type ABEK (EN14387) respirator filter.	^[4]

Emergency Procedures

In the event of an emergency, prompt and correct action is critical. The following sections and diagrams outline the necessary steps for first aid and spill response.

First-Aid Measures

The workflow below details the immediate actions to take following an exposure incident.



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Caption: First-Aid Protocol for **1,5-Hexanediol** Exposure.

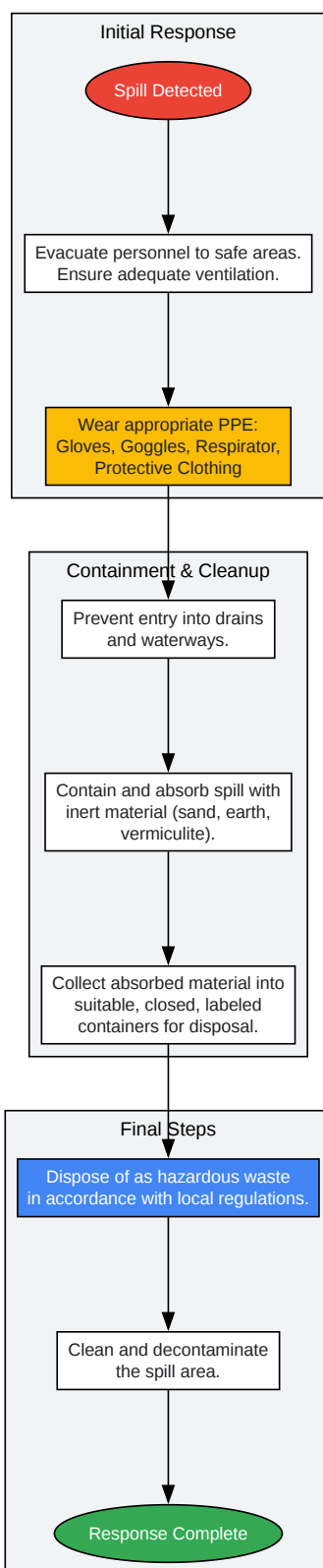
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[6] Check for and remove any contact lenses if it is easy to do so.[6] Continue rinsing and seek medical attention.[6]
- Skin Contact: Immediately flush the skin with plenty of water and remove all contaminated clothing, including footwear.[6][7] Cover the irritated skin with an emollient.[6] If irritation persists, seek medical attention.[7]
- Inhalation: If fumes are inhaled, remove the victim from the contaminated area to fresh air.[7] Lay the patient down and keep them warm and rested.[7] If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[10]
- Ingestion: If swallowed, do NOT induce vomiting.[11] Rinse the mouth with water and call a POISON CENTER or doctor for advice.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6][10]
- Unsuitable Extinguishing Media: Do not use a direct water jet, as it may spread the fire.[6]
- Protective Actions: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective clothing.[6][10]

Accidental Release Measures

The following workflow provides a logical sequence of actions for responding to a spill.



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